

An In-depth Technical Guide to the Thermal Stability of 1,5-Hexanediol

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Compound of Interest

Compound Name: 1,5-Hexanediol

Cat. No.: B1582509

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability of **1,5-Hexanediol**. The document details its physical and chemical properties, outlines experimental protocols for assessing its thermal behavior, and discusses its decomposition characteristics. This guide is intended for researchers, scientists, and professionals in drug development who utilize **1,5-Hexanediol** in their work.

Physicochemical Properties of 1,5-Hexanediol

1,5-Hexanediol is a valuable bifunctional organic compound, finding applications as a monomer in the synthesis of polyesters and polyurethanes. A clear understanding of its thermal properties is crucial for its safe handling, storage, and application in various chemical processes.

A summary of the key physical and thermal properties of **1,5-Hexanediol** is presented in the table below. It is important to note that while some experimental data is available, specific data from Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) for **1,5-Hexanediol** are not readily found in the public domain. The data presented here is a combination of reported values and calculated estimates.

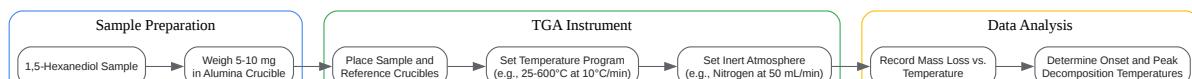
Property	Value	Source
Molecular Formula	C ₆ H ₁₄ O ₂	--INVALID-LINK--
Molecular Weight	118.17 g/mol	--INVALID-LINK--
Boiling Point	89-91 °C at 0.5 mmHg	--INVALID-LINK--
Density	0.981 g/mL at 25 °C	--INVALID-LINK--
Flash Point	113 °C (closed cup)	--INVALID-LINK--
Autoignition Temperature	Not available	
Decomposition Temperature	Not available	

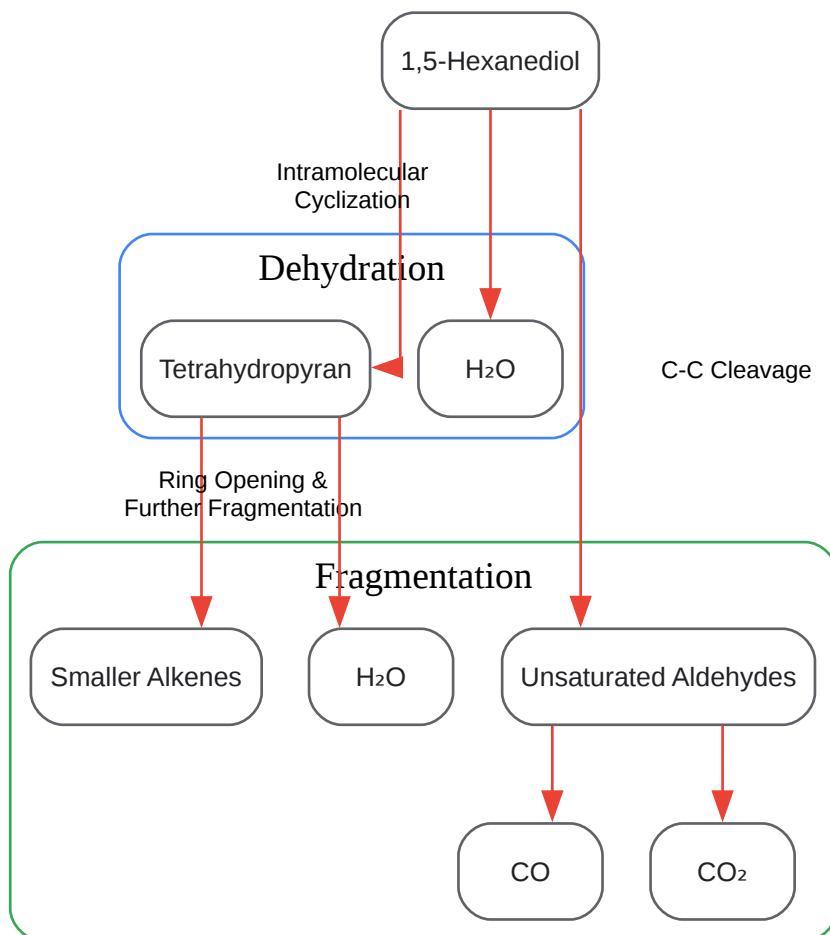
Experimental Assessment of Thermal Stability

To rigorously characterize the thermal stability of **1,5-Hexanediol**, a combination of thermoanalytical techniques is employed. The primary methods are Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Experimental Workflows

The following diagrams illustrate the typical experimental workflows for TGA and DSC analysis of a liquid sample like **1,5-Hexanediol**.





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